

An In-depth Technical Guide to 1-Azidoadamantane (CAS Number: 24886-73-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Azidoadamantane

Cat. No.: B1269512

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, hazards, and handling of **1-Azidoadamantane** (CAS No. 24886-73-5). The information is compiled from various safety data sheets and scientific literature to ensure a thorough resource for laboratory and development use.

Chemical Identity and Physicochemical Properties

1-Azidoadamantane, with the CAS number 24886-73-5, is an organic compound featuring a rigid adamantane cage structure with an azide functional group.^[1] This structure imparts unique stability and reactivity, making it a valuable building block in organic synthesis, particularly in click chemistry and for the creation of "Anti-Bredt" strained molecules.^{[2][3]}

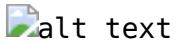
Table 1: Physicochemical Properties of **1-Azidoadamantane**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ N ₃	[3][4][5]
Molecular Weight	177.25 g/mol	[5][6][7]
Appearance	White to off-white crystalline powder	[5]
Melting Point	80-82 °C	[1][5][8]
Boiling Point	Not available	[1][6]
Flash Point	85 °C (185 °F) - closed cup	[1][6][8]
Solubility	Immiscible in water.[6]	[6]
Purity	≥ 96.5% (GC), 97%	[3][5]

Hazard Identification and Classification

1-Azidoadamantane is classified as a hazardous substance.[6] It is a flammable solid and requires careful handling to prevent fire or explosion.[4][7]

Table 2: GHS Hazard Classification for **1-Azidoadamantane**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Solids	Category 1		Danger	H228: Flammable solid

Source:[4][7]

Toxicological Information

A comprehensive literature search reveals a lack of significant acute toxicological data for **1-Azidoadamantane**.[6] The chemical, physical, and toxicological properties have not been thoroughly investigated.[9] However, general precautions should be taken to avoid exposure.

- Eye Contact: Direct contact may cause transient discomfort, such as tearing or redness.[6]
- Skin Contact: Not expected to be a skin irritant based on animal models.[6]
- Inhalation: Long-term exposure to high dust concentrations may lead to changes in lung function (pneumoconiosis).[6]
- Ingestion: First aid is generally not required, but seeking medical advice is recommended if in doubt.[6]

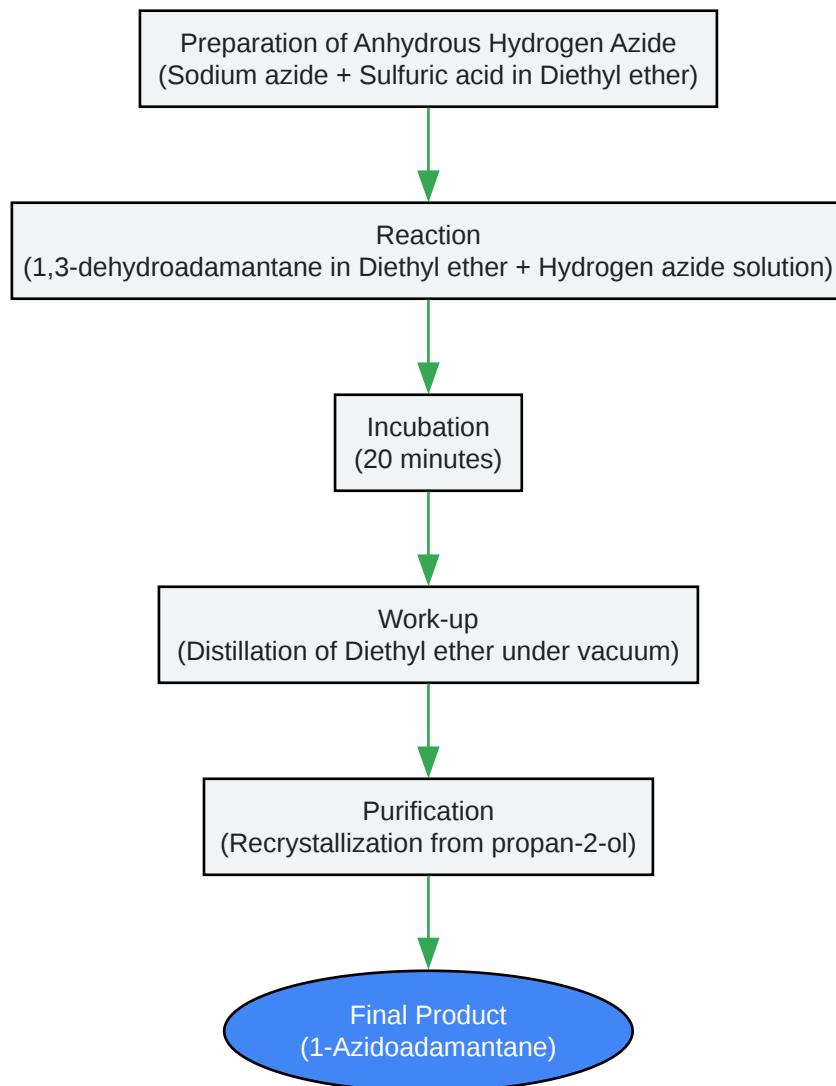
Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical and toxicological properties of **1-Azidoadamantane** are not extensively published. However, general methodologies for the synthesis and characterization of adamantane derivatives are available.

Synthesis of **1-Azidoadamantane**

A documented method for the synthesis of **1-Azidoadamantane** involves the reaction of 1,3-dehydroadamantane with anhydrous hydrogen azide in diethyl ether.

Experimental Workflow: Synthesis of **1-Azidoadamantane**



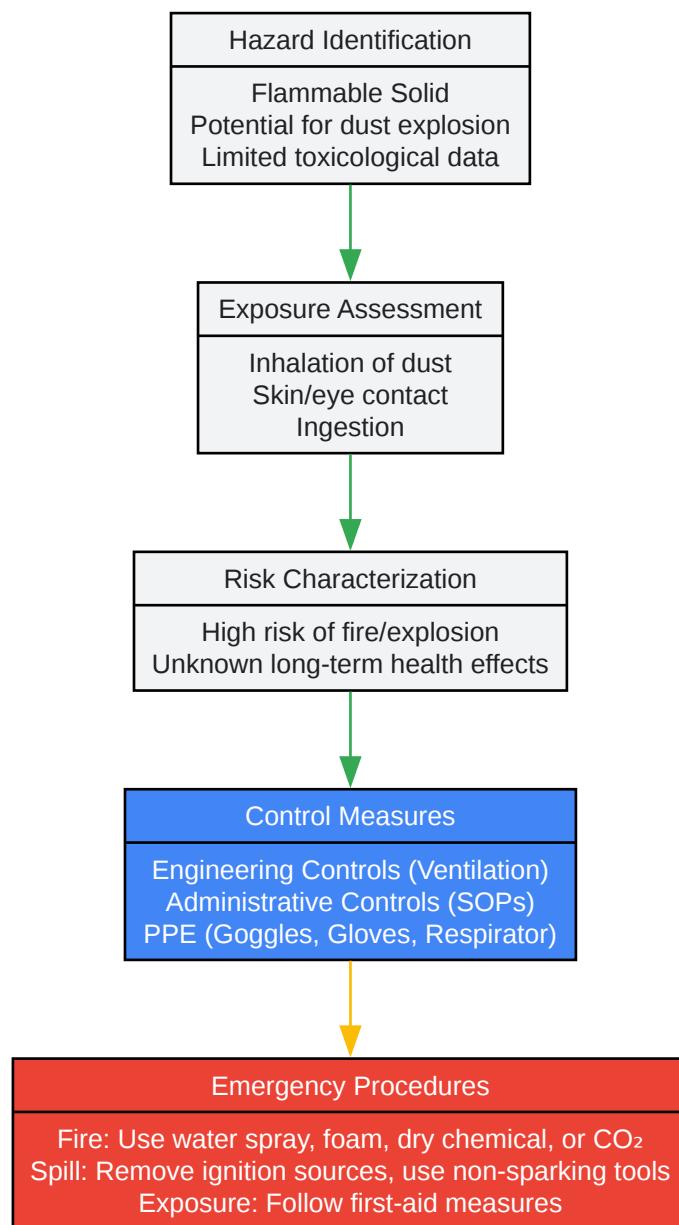
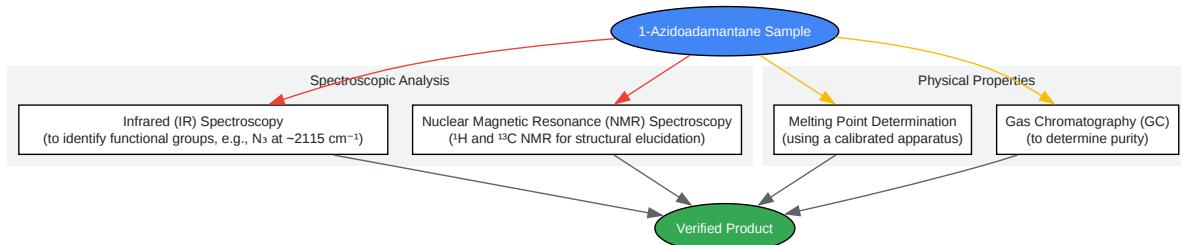
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Caption: Synthesis workflow for **1-Azidoadamantane**.

Characterization

Standard analytical techniques are used to confirm the identity and purity of the synthesized **1-Azidoadamantane**.

Experimental Workflow: Characterization of **1-Azidoadamantane**



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